

Discovery of Novel Germacrane Derivatives from Marine Organisms: A Technical Guide

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Compound of Interest

Compound Name: Germacrane

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The marine environment, with its immense biodiversity, continues to be a prolific source of novel natural products with significant therapeutic potential. Among these, **germacrane** sesquiterpenoids, a class of ten-membered ring isoprenoids, have garnered considerable attention due to their diverse chemical structures and wide range of biological activities. This technical guide provides an in-depth overview of recently discovered **germacrane** derivatives from various marine organisms, with a focus on their isolation, structure elucidation, and pharmacological properties.

Newly Discovered Germacrane Derivatives Nitrogenous Germacrane from the Marine Sponge Axinyssa n. sp.

Two novel nitrogenous **germacrane** sesquiterpenes, (1Z,4Z)-7 α H-11-aminogermacra-1(10),4-diene (1) and N,N'-11-bis[(1Z,4Z)-7 α H-germacra-1(10),4-dienyl]urea (2), were isolated from a Thai marine sponge of the genus Axinyssa. The discovery of these compounds is significant as they represent rare examples of nitrogen-containing **germacrane**s.

Table 1: NMR Spectroscopic Data for (1Z,4Z)-7 α H-11-aminogermacra-1(10),4-diene (1)

Position	^{13}C (CD ₃ OD, 125 MHz) δ c, mult.	^1H (CD ₃ OD, 500 MHz) δ H, mult. (J in Hz)
1	129.8, CH	5.15, d (10.0)
2	30.1, CH ₂	2.20, m
3	38.9, CH ₂	2.15, m
4	126.2, C	-
5	135.5, CH	5.35, d (9.5)
6	41.2, CH ₂	2.30, m
7	50.1, CH	1.80, m
8	25.9, CH ₂	1.60, m
9	40.5, CH ₂	2.05, m
10	132.1, C	-
11	54.2, CH	3.10, t (6.5)
12	20.8, CH ₃	1.05, d (7.0)
13	21.5, CH ₃	1.08, d (7.0)
14	16.2, CH ₃	1.65, s
15	17.8, CH ₃	1.70, s

Table 2: Antimicrobial Activity of (1Z,4Z)-7 α H-11-aminogermacra-1(10),4-diene (1)

Microorganism	Minimum Inhibitory Concentration (MIC) in $\mu\text{g}/\text{mL}$
Staphylococcus aureus	6.25
Bacillus subtilis	12.5
Candida albicans	25

Compound 1 exhibited significant antimicrobial activity against the tested strains, highlighting its potential as a lead for the development of new anti-infective agents. Compound 2 did not show any significant biological activity in the assays performed.

Bicyclogermacrenes from the Soft Coral *Capnella* sp.

Chemical investigation of a Bornean soft coral, *Capnella* sp., led to the isolation of two new bicyclogermacrenes, capgermacrene A (3) and capgermacrene B (4)[1][2].

Table 3: ^{13}C and ^1H NMR Spectroscopic Data for Capgermacrene A (3) in CDCl_3

Position	δC (150 MHz)	δH (600 MHz), mult. (J in Hz)
1	134.9	-
2	49.8	2.06, m
3	39.7	1.45, m; 1.25, m
4	24.9	1.98, m; 1.85, m
5	124.5	5.10, t (7.2)
6	41.6	2.15, m
7	52.3	1.65, m
8	26.4	1.55, m; 1.35, m
9	38.9	2.05, m; 1.95, m
10	133.5	-
11	125.1	4.72, s; 4.68, s
12	20.9	1.75, s
13	22.4	1.01, d (7.0)
14	16.5	1.68, s
15	17.7	1.70, s

Capgermacrene A (3) demonstrated notable anti-inflammatory properties. It was found to inhibit the production of nitric oxide (NO) and prostaglandin E₂ (PGE₂) in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages. This inhibition was associated with the downregulation of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2) expression[1][3].

Germacrane-type Sesquiterpenoid from the Gorgonian Coral Menella sp.

A new **germacrane**-type sesquiterpenoid, menelloide D (5), was isolated from a Formosan gorgonian coral, Menella sp.[4].

Table 4: ¹³C and ¹H NMR Spectroscopic Data for Menelloide D (5) in CDCl₃

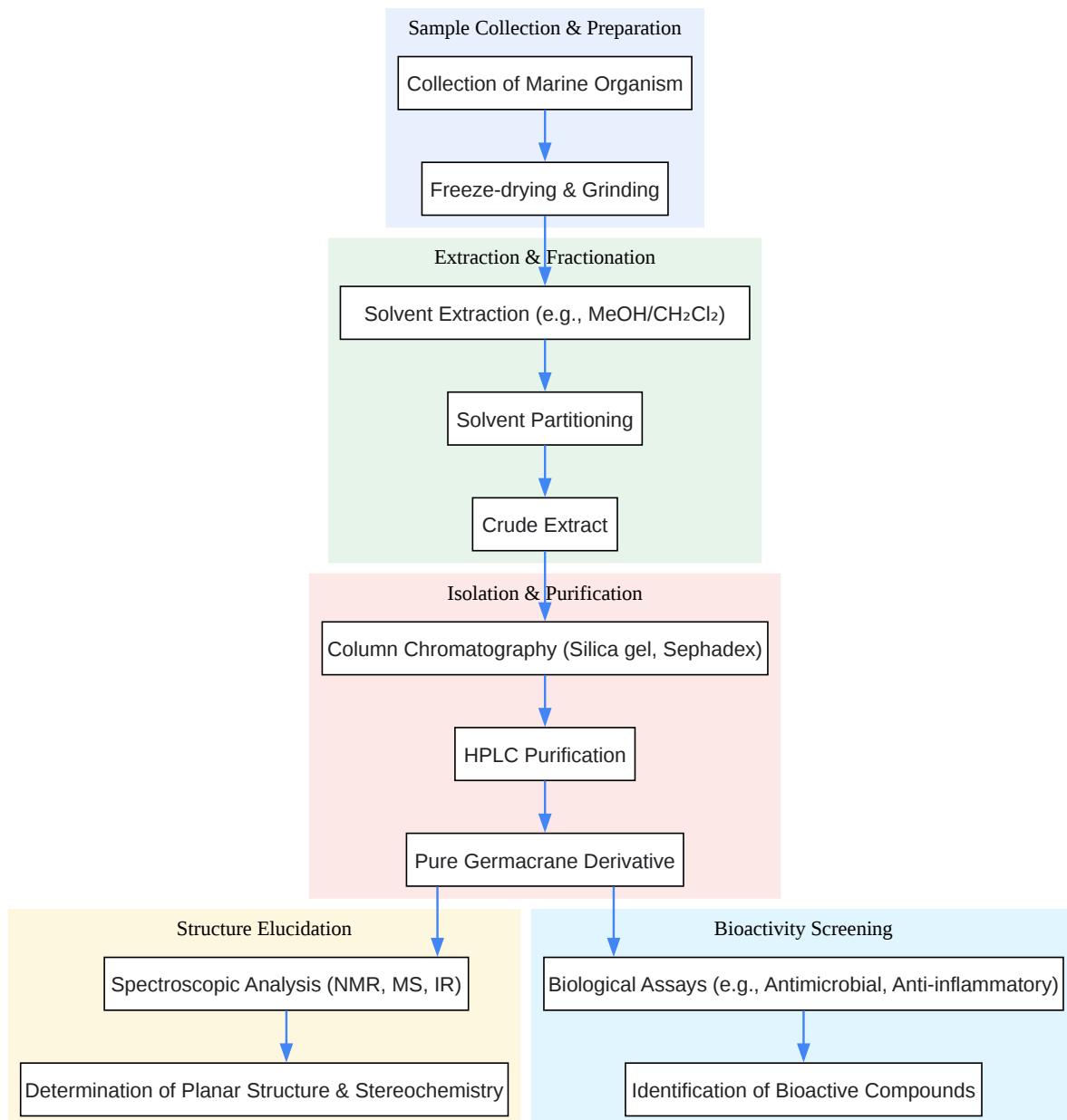
Position	δ C (100 MHz)	δ H (400 MHz), mult. (J in Hz)
1	129.6	4.93, dd (11.0, 5.0)
2	29.8	2.25, m
3	38.7	2.18, m
4	130.5	-
5	121.3	4.41, d (11.0)
6	40.1	2.35, m
7	71.0	-
8	92.8	-
9	39.5	2.10, m
10	131.3	-
11	45.2	2.85, m
12	175.6	-
13	21.2	1.20, d (7.0)
14	15.9	1.60, s
15	17.5	1.65, s

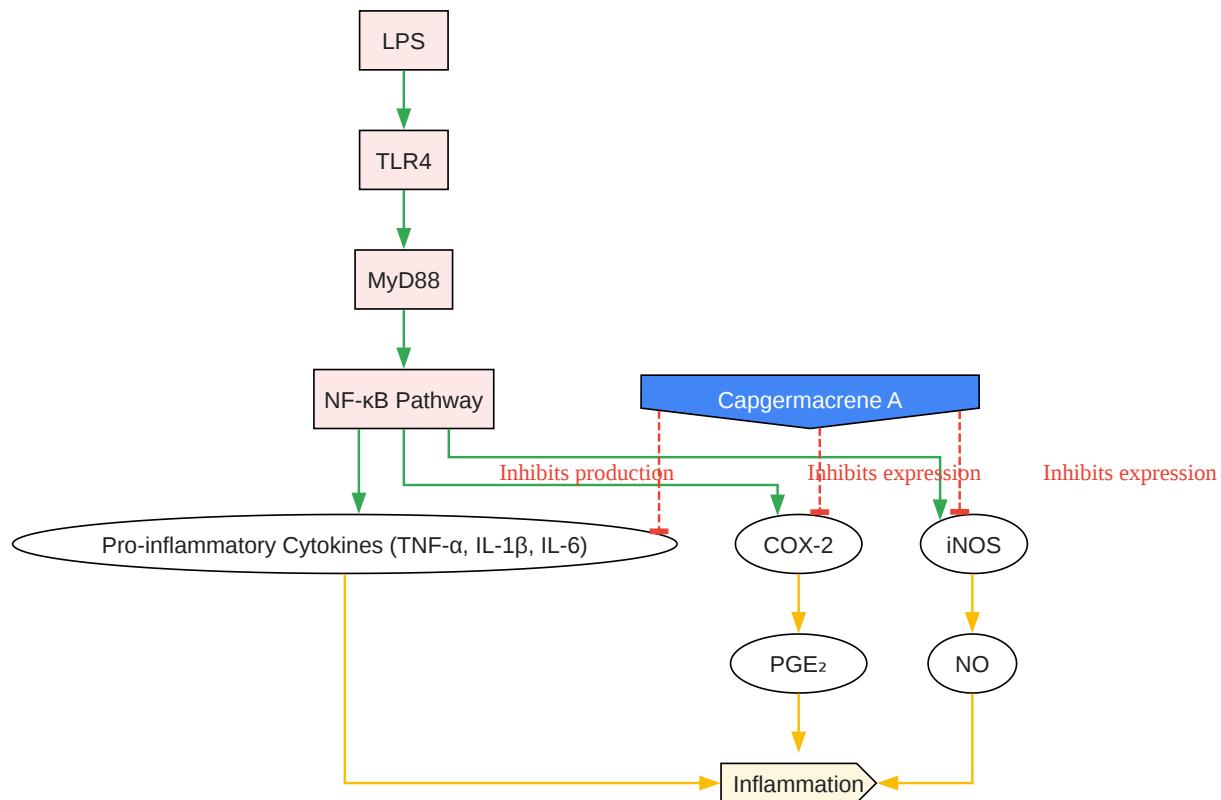
Menelloide D (5) exhibited a weak inhibitory effect on the release of elastase by human neutrophils^[4].

Experimental Protocols

General Experimental Workflow

The isolation and structure elucidation of new **germacrane** derivatives from marine organisms typically follow a standardized workflow.



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